

Application Note: High-Throughput Analysis of Cephapirin Residues Using UPLC-MS/MS

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Compound of Interest

Compound Name: Cephapirin lactone

Cat. No.: B1668396

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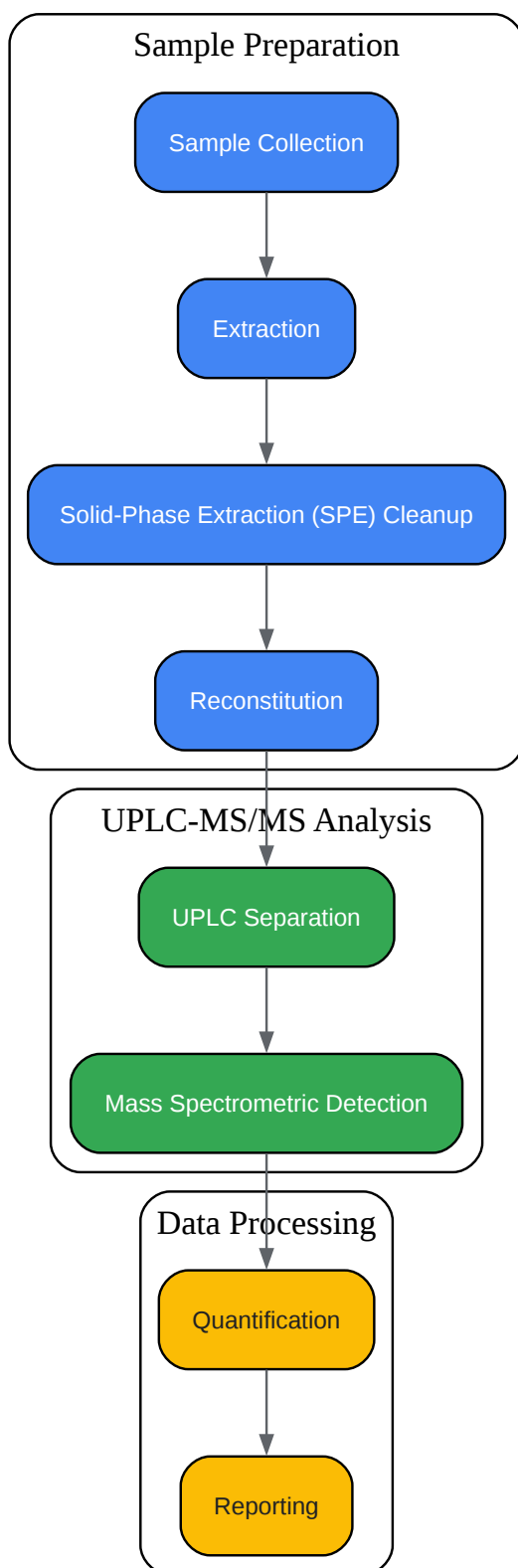
Abstract

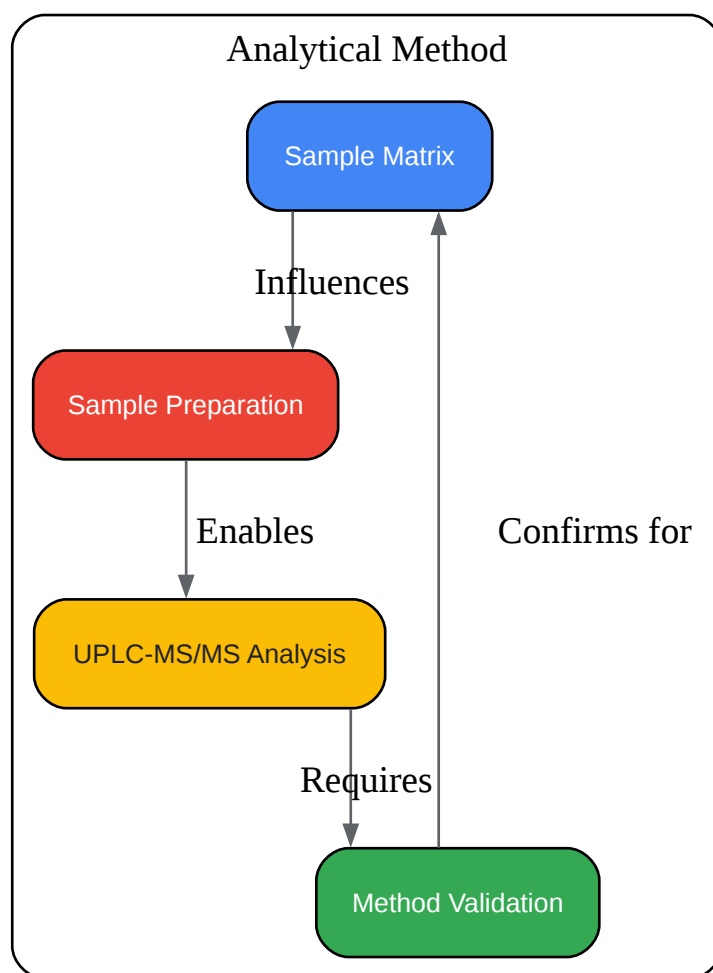
This application note details a robust and sensitive Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the quantification of Cephapirin residues in various biological matrices. The described protocol offers high selectivity and low limits of detection, making it suitable for residue monitoring, pharmacokinetic studies, and ensuring compliance with regulatory standards in food safety. The method involves a straightforward sample preparation procedure followed by rapid chromatographic separation and highly specific detection using tandem mass spectrometry.

Introduction

Cephapirin is a first-generation cephalosporin antibiotic widely used in veterinary medicine to treat bacterial infections, particularly mastitis in dairy cattle.^{[1][2][3]} The potential for drug residues to persist in animal-derived food products necessitates the use of highly sensitive and specific analytical methods for routine monitoring. UPLC-MS/MS has emerged as the preferred technique for this purpose due to its superior resolution, speed, and sensitivity, allowing for the accurate quantification of Cephapirin at trace levels. This application note provides a comprehensive protocol for the analysis of Cephapirin in bovine milk, urine, and feces, as well as a method for its detection in rinse water from pharmaceutical manufacturing equipment.

Experimental Workflow





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References

- 1. Development and Validation of a UPLC-MS/MS Method to Monitor Cephapirin Excretion in Dairy Cows following Intramammary Infusion | PLOS One [journals.plos.org]
- 2. Development and validation of a UPLC-MS/MS method to monitor cephalopirin excretion in dairy cows following intramammary infusion - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Development and Validation of a UPLC-MS/MS Method to Monitor Cephapirin Excretion in Dairy Cows following Intramammary Infusion - PMC [pmc.ncbi.nlm.nih.gov]
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